

# An In-depth Technical Guide to Hafnium Tetrabromide (CAS No. 13777-22-5)

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## Compound of Interest

Compound Name: *Hafnium(4+);tetrabromide*

Cat. No.: *B083106*

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## Introduction

Hafnium tetrabromide ( $\text{HfBr}_4$ ), identified by CAS number 13777-22-5, is an inorganic compound that serves as a critical precursor in the synthesis of various hafnium-based materials.[1] It is a colorless, diamagnetic, and moisture-sensitive solid that sublimes in a vacuum.[2] The compound adopts a tetrahedral geometry, similar to zirconium tetrabromide.[2] This technical guide provides a comprehensive overview of hafnium tetrabromide, including its physicochemical properties, synthesis and purification protocols, key chemical reactions, and applications, with a focus on its role in materials science and catalysis.

## Physicochemical and Spectroscopic Properties

A summary of the key physical, chemical, and spectroscopic properties of hafnium tetrabromide is presented in the tables below. This data is essential for understanding its behavior in various experimental and industrial settings.

## General and Physical Properties

| Property          | Value                   | Reference(s) |
|-------------------|-------------------------|--------------|
| CAS Number        | 13777-22-5              | [2]          |
| Molecular Formula | HfBr <sub>4</sub>       | [2]          |
| Molecular Weight  | 498.11 g/mol            | [3]          |
| Appearance        | Colorless solid         | [2]          |
| Density           | 5.094 g/cm <sup>3</sup> | [2]          |
| Melting Point     | 424 °C (decomposes)     | [4]          |
| Boiling Point     | Sublimes in vacuum      | [2]          |
| Solubility        | Reacts with water       | [1]          |
| Sensitivity       | Moisture sensitive      | [2]          |

## Thermodynamic Properties

| Property                                     | Value                                  | Reference(s) |
|--|--|--------------|
| Enthalpy of Formation ( $\Delta H_f^\circ$ ) | Data not readily available in searches |              |
| Standard Molar Entropy ( $S^\circ$ )         | Data not readily available in searches |              |
| Heat Capacity ( $C_p$ )                      | Data not readily available in searches |              |

Note: While specific experimental values for the enthalpy of formation and standard molar entropy of HfBr<sub>4</sub> were not found in the search results, it is noted that thermodynamic properties of hafnium compounds are often estimated by comparison with their zirconium analogues due to their chemical similarities.[5] Computational data may be available in specialized databases.

## Synthesis and Purification

The synthesis of high-purity hafnium tetrabromide is crucial for its application as a precursor. The most common method is the direct bromination of hafnium metal.

## Experimental Protocol: Direct Bromination of Hafnium Metal

Objective: To synthesize hafnium tetrabromide from elemental hafnium and bromine.

Materials:

- Hafnium metal powder or sponge
- Liquid bromine ( $\text{Br}_2$ )
- Inert gas (e.g., Argon)
- Quartz reaction tube
- Tube furnace
- Schlenk line or glovebox for handling moisture-sensitive materials

Procedure:

- Place a known quantity of hafnium metal in a quartz reaction tube.
- Assemble the reaction tube in a tube furnace connected to a vacuum line and an inert gas supply.
- Evacuate the tube to remove air and moisture, and then backfill with an inert gas.
- Carefully introduce a stoichiometric excess of liquid bromine into the reaction tube, ensuring it is cooled to prevent premature vaporization.
- Slowly heat the furnace to a temperature range of 400-500 °C.[1]
- Maintain the reaction temperature for several hours to ensure complete conversion. The reaction progress can be monitored by the disappearance of the bromine color.
- After the reaction is complete, cool the furnace to room temperature.

- The crude hafnium tetrabromide can be purified by vacuum sublimation.

Yield: This method typically achieves yields between 85% and 95%.<sup>[1]</sup>

## Experimental Protocol: Purification by Vacuum Sublimation

Objective: To purify crude hafnium tetrabromide by separating it from non-volatile impurities.

Materials:

- Crude hafnium tetrabromide
- Sublimation apparatus (glass tube with a cold finger or a gradient furnace)
- High-vacuum pump
- Heating mantle or furnace

Procedure:

- Transfer the crude hafnium tetrabromide into the sublimation apparatus under an inert atmosphere.
- Evacuate the apparatus to a high vacuum (e.g.,  $<10^{-3}$  torr).
- Gently heat the end of the apparatus containing the crude product.
- Hafnium tetrabromide will sublime and deposit as a crystalline solid on the colder parts of the apparatus (the cold finger or the cooler end of the tube).
- Carefully control the temperature gradient to ensure efficient separation from less volatile impurities.
- Once the sublimation is complete, cool the apparatus to room temperature.
- Under an inert atmosphere, collect the purified crystalline hafnium tetrabromide.

Diagram 1: Workflow for the synthesis and purification of Hafnium tetrabromide.

## Key Chemical Reactions

Hafnium tetrabromide undergoes several key reactions that are fundamental to its chemistry and applications.

- Hydrolysis: It is highly sensitive to moisture and readily hydrolyzes in the presence of water to form hafnium oxide and hydrobromic acid.<sup>[1]</sup>
  - $\text{HfBr}_4 + 2\text{H}_2\text{O} \rightarrow \text{HfO}_2 + 4\text{HBr}$
- Thermal Decomposition: At elevated temperatures, it can decompose into hafnium tribromide and bromine.<sup>[1]</sup>
  - $2\text{HfBr}_4 \rightarrow 2\text{HfBr}_3 + \text{Br}_2$
- Reduction: Hafnium tetrabromide can be reduced by a suitable reducing agent to form lower hafnium bromides or hafnium metal.

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## References

- 1. Buy Hafnium tetrabromide | 13777-22-5 [smolecule.com]
- 2. Hafnium tetrabromide - Wikipedia [en.wikipedia.org]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 4. Hafnium(IV) bromide | Tetrabromohafnium | HfBr<sub>4</sub> - Ereztech [ereztech.com]
- 5. inis.iaea.org [inis.iaea.org]
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